

Overcoming logistical hurdles for experiments at Los Alamos facilities.

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Navigating Research at Los Alamos: A Technical Support Guide

Los **Alamos**, NM - To streamline the experimental process for researchers, scientists, and drug development professionals, a new technical support center has been established. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common logistical hurdles encountered when conducting experiments at the world-class user facilities of Los **Alamos** National Laboratory (LANL).

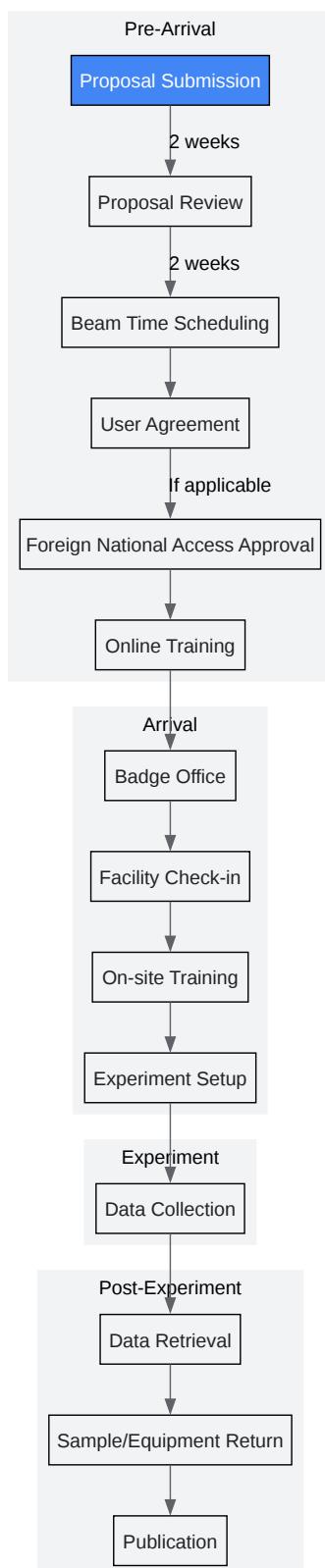
This guide offers detailed information on user proposal and access timelines, shipping and handling of sensitive materials, site access and badging procedures, and data management protocols. Visual workflows and data tables are included to provide clear and easily digestible information.

Getting Started: User Access and Timelines

Access to LANL's user facilities, including the Los **Alamos** Neutron Science Center (LANSCE), the Center for Integrated Nanotechnologies (CINT), and the National High Magnetic Field Laboratory (NHMFL) Pulsed Field Facility, is a multi-step process. Researchers are encouraged to familiarize themselves with the following timelines to ensure a smooth experimental process.

Stage	Description	Estimated Timeline
Proposal Submission	Users submit a proposal detailing the intended research. For non-proprietary work, this undergoes a peer-review process.	Varies by facility and proposal call.
Proposal Review	Proposals are reviewed for scientific merit and technical feasibility.	Approximately 2 weeks post-review deadline. [1]
Beam Time Scheduling	Instrument scientists consult with users to schedule beam time.	2 weeks post-review. [1]
Schedule Notification	Principal investigators are notified of their experiment schedule.	3 weeks post-review; at least 3-6 weeks prior to the experiment start date. [1]
User Agreement	A formal agreement between the user's institution and LANL must be in place.	Must be completed before any experimental work can begin.
Foreign National Access Approval	Non-US citizens require DOE approval.	Initiate at least 3 months prior to planned arrival. [2]
On-site Training	Required safety and facility-specific training.	Typically 1-3 hours upon arrival. [2]

Below is a visual representation of the general user access workflow:



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General user access workflow at LANL facilities.

Frequently Asked Questions (FAQs) - User Access

Q1: What types of user agreements are available, and what are the associated costs?

A1: LANL offers both Non-Proprietary User Agreements (NPUA) and Proprietary User Agreements (PUA).^[3] Non-proprietary research, where the results are intended for public dissemination, typically does not incur charges for facility access.^{[4][5][6]} For proprietary research, where the user retains confidentiality of the data, full cost recovery is required.^{[4][5][6]} This includes all direct and indirect costs associated with the experiment. An advance payment is generally required before proprietary work can commence.^{[4][5]}

Q2: What is the process for foreign nationals to gain access to LANL facilities?

A2: Non-US citizens must undergo a Department of Energy (DOE) approval process.^[2] It is crucial to inform the respective user office of your citizenship status at least three months prior to your intended arrival to allow sufficient time for this approval.^[2] Upon arrival, foreign nationals must present a valid passport and visa documentation at the Badge Office to receive a security badge.^{[7][8]}

Shipping and Sample Management

Properly preparing and shipping samples and equipment is critical to a successful experiment. The following guidelines will help researchers navigate the shipping process.

Shipping Workflow



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General workflow for shipping samples and equipment to LANL.

Frequently Asked Questions (FAQs) - Shipping

Q3: What are the general requirements for shipping samples to LANL?

A3: All shipments should be addressed to your specific point of contact at LANL, including their name and mail stop.^[9] Packages must be clearly labeled with the material, owner, and ideally, the proposal number.^[9] It is also important to forward the delivery notification from the shipper to your LANL contact.^[9]

Q4: Are there special requirements for shipping hazardous or radioactive materials?

A4: Yes, the shipment of hazardous and radioactive materials is strictly regulated. These materials must be shipped in accordance with all applicable Department of Transportation (DOT) and International Air Transport Association (IATA) regulations. If your samples are radioactive, they MUST be shipped as radioactive materials.^[9] It is essential to coordinate with your instrument scientist and the LANL shipping department well in advance to ensure compliance.

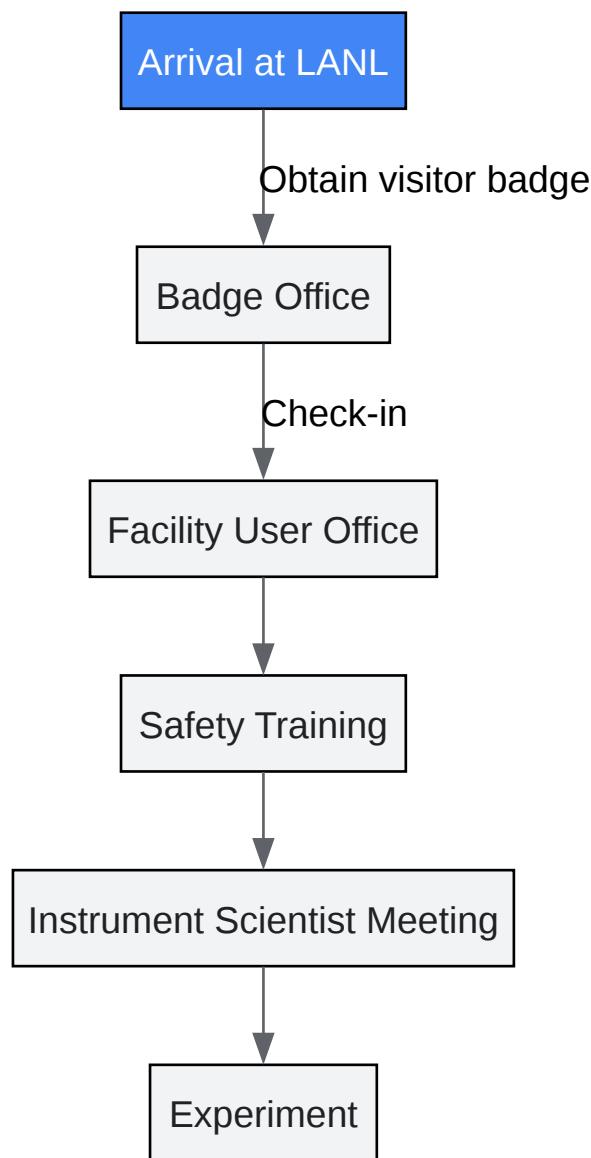
Q5: How should biological samples be packaged for shipment?

A5: Biological samples should be transported using a triple packaging system to prevent leakage and ensure safety.^{[10][11]} This consists of a primary leak-proof container holding the specimen, a secondary leak-proof container with absorbent material, and a rigid outer packaging.^{[10][11]} For frozen samples, use sufficient dry ice to maintain the temperature for at least two days and ship early in the week to avoid weekend delays.^[12]

On-Site Logistics and Troubleshooting

Once on-site, researchers will need to navigate badging, safety training, and the experimental setup. This section provides guidance on these final steps and troubleshooting for common issues.

On-Site Arrival Workflow



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Workflow for researchers upon arrival at a LANL facility.

Frequently Asked Questions (FAQs) - On-Site Procedures and Troubleshooting

Q6: What documentation is required to obtain a visitor badge?

A6: U.S. citizens must provide a U.S. passport or birth certificate and a valid driver's license or government-issued photo ID.^{[7][8]} Foreign nationals are required to present a valid passport and visa documentation.^{[7][8]}

Q7: What should I do if I encounter issues with my experimental setup or data collection?

A7: Your primary point of contact for any experimental issues is your assigned instrument scientist. They can provide immediate assistance and troubleshooting guidance. For issues related to the sample environment, such as cryogenic systems, it is crucial to report any abnormalities like continuous venting or frost buildup to the facility staff immediately.[13]

Q8: I am conducting experiments at the National High Magnetic Field Laboratory (NHMFL) Pulsed Field Facility. What are some common sources of noise in the measurements?

A8: A significant challenge in pulsed magnetic field measurements is the high electromotive force (EMF) signal induced in the sensor's transmission line due to the rapidly changing magnetic field.[14] Using twisted pair cables or an additional compensation loop can help mitigate this issue.[14] It is also possible to subtract the EMF contribution by pulsing the field in both positive and negative directions and processing the data accordingly.[14]

Data Management and Retrieval

Understanding how to access and manage your experimental data is a key part of the research process at LANL.

Frequently Asked Questions (FAQs) - Data Management

Q9: How can I access my experimental data after my experiment is complete?

A9: The process for data retrieval can vary depending on the facility and the nature of your experiment. For non-proprietary research, data is typically made available to the user. The **Los Alamos** Research Online portal provides access to publications and, in some cases, the underlying data from LANL research.[15] It is recommended to discuss the specific data retrieval process with your instrument scientist before concluding your experiment.

Q10: What is the long-term data retention policy for user experiments at LANL?

A10: Research data is generally retained for a minimum of three years after the final project closeout.[16] However, if the data is used in a subsequent publication or grant application, it

must be available for an additional six years.[16] Specific retention periods may be longer depending on the terms of the user agreement or other regulatory requirements.[16]

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